

Rivulobirin E CAS number and molecular weight

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Compound of Interest

Compound Name: Rivulobirin E

Cat. No.: B018884

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Rivulobirin E: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Rivulobirin E**, a natural product with potential therapeutic applications. The information is curated for researchers, scientists, and professionals involved in drug development and discovery.

Chemical and Physical Properties

Rivulobirin E is a coumarin dimer. Its fundamental chemical and physical properties are summarized in the table below for easy reference.

Property	Value
CAS Number	237407-59-9
Molecular Formula	C ₃₂ H ₃₀ O ₁₁
Molecular Weight	590.57 g/mol

Biological Source and Activity

Rivulobirin E is a naturally occurring compound isolated from the roots of *Heracleum candicans*. Coumarins derived from the *Heracleum* genus are known to exhibit a range of biological activities, including anti-inflammatory, anticoagulant, and skin photosensitizing properties[1]. Specifically, extracts from *Heracleum candicans* have demonstrated nematocidal

activity, with isolated coumarins showing efficacy against nematodes such as *Bursaphelenchus xylophilus* and *Panagrellus redivivus*[2].

The broader class of coumarin dimers has been investigated for various pharmacological effects, including antiviral activity[3]. While the specific mechanism of action for **Rivulobirin E** is not yet fully elucidated, related coumarin compounds have been shown to target various stages of viral life cycles[4].

Experimental Protocols

Detailed experimental protocols for the isolation, synthesis, and specific biological assays of **Rivulobirin E** are not extensively documented in publicly available literature. However, general methodologies for the isolation of coumarins from *Heracleum* species and standard antiviral assays can be adapted for research on **Rivulobirin E**.

General Isolation of Coumarins from *Heracleum candicans*

A general procedure for isolating coumarins from the roots of *Heracleum candicans* typically involves the following steps. This process would require further refinement and optimization for the specific isolation of **Rivulobirin E**.

Caption: General workflow for the isolation of coumarins.

General Antiviral Activity Screening

To assess the antiviral potential of **Rivulobirin E**, a standard plaque reduction assay can be employed. This assay is a common method for determining the concentration of a compound required to inhibit viral replication.

Caption: Workflow for a plaque reduction antiviral assay.

Signaling Pathways

Currently, there is no specific information available in the scientific literature detailing the signaling pathways directly modulated by **Rivulobirin E**. Research into the mechanism of action of coumarin dimers suggests potential interactions with various cellular targets, but the

precise pathways for **Rivulobirin E** remain an area for future investigation. As a starting point for hypothesis generation, researchers could consider pathways known to be affected by other antiviral coumarins, such as those involved in viral entry, replication, and host inflammatory responses.

Conclusion

Rivulobirin E represents a promising natural product for further investigation, particularly in the context of its potential antiviral properties. This guide summarizes the currently available data and provides a framework for future research. The development of detailed experimental protocols for its synthesis and biological evaluation, along with the elucidation of its mechanism of action and affected signaling pathways, will be crucial steps in unlocking its full therapeutic potential.

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